

Technical Safety & Handling Guide: (2-Bromo-4-nitrophenyl)methanamine

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Compound of Interest

Compound Name: (2-Bromo-4-nitrophenyl)methanamine
CAS No.: 1184618-20-9
Cat. No.: B1444817

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Executive Technical Summary

(2-Bromo-4-nitrophenyl)methanamine is a high-value pharmacophore scaffold used extensively in the synthesis of heterocyclic kinase inhibitors and anticancer agents. Structurally, it presents a benzylamine core flanked by an ortho-bromo and para-nitro substituent. This specific substitution pattern imparts unique electronic properties but also elevates its reactivity and hazard profile.

Strategic Importance: The bromine atom serves as a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the nitro group acts as a masked aniline, allowing for sequential functionalization. However, the primary amine functionality renders the compound sensitive to atmospheric carbon dioxide and moisture, necessitating rigorous handling protocols to maintain reagent integrity and operator safety.

Hazard Identification & Mechanistic Toxicology[1]

GHS Classification (Predicted/Read-Across): Based on structure-activity relationships (SAR) with benzylamine analogs and nitro-aromatics, this compound must be treated as a

Corrosive/Severe Irritant and a potential Sensitizer.

Hazard Class	Category	Hazard Statement	Mechanism of Action
Skin Corrosion/Irritation	1B or 2	H314/H315: Causes severe skin burns/irritation.	The primary amine () is basic (pK 9-10 for conjugate acid) and nucleophilic, capable of saponifying skin lipids and denaturing proteins.
Eye Damage	1	H318: Causes serious eye damage.[1]	High pH upon contact with lacrimal fluid leads to rapid corneal opacity and potential permanent damage.
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[2]	Nitro-aromatics can interfere with oxidative phosphorylation; potential for methemoglobinemia (oxidation of Fe to Fe in hemoglobin).
STOT - Single Exp.	3	H335: May cause respiratory irritation.	Inhalation of dust/aerosol irritates the mucous membranes due to alkalinity.

Critical Safety Insight: Unlike simple anilines, the benzylamine moiety is not conjugated to the aromatic ring, making the amine significantly more basic and nucleophilic. This increases the

risk of chemical burns compared to its aniline isomers (e.g., 2-bromo-4-nitroaniline).

Engineering Controls & Personal Protective Equipment (PPE)[3]

Engineering Controls (The First Line of Defense)

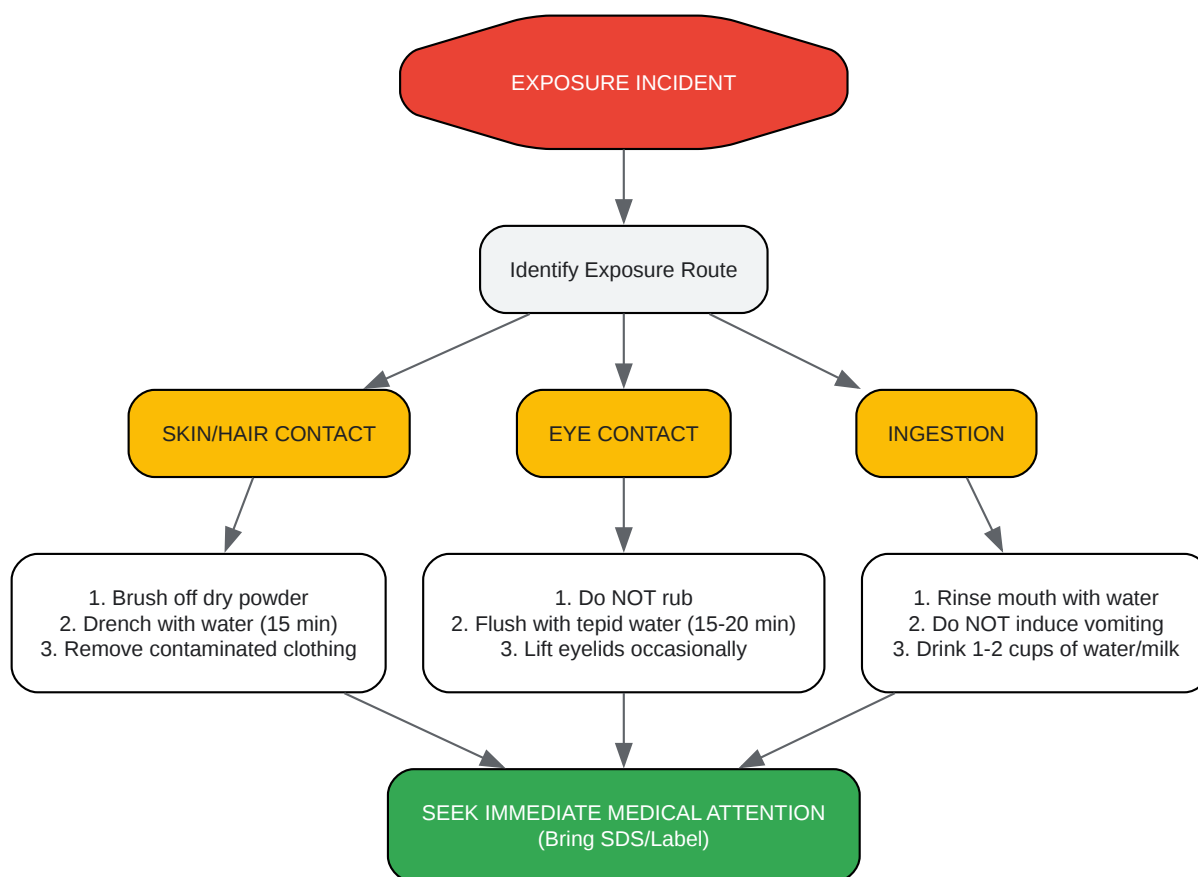
- **Primary Containment:** All solid handling (weighing, transfer) must occur within a Class II Biological Safety Cabinet or a Chemical Fume Hood with a face velocity of >100 fpm (0.5 m/s).
- **Inert Atmosphere:** Due to the amine's affinity for (forming carbamate salts), store and handle under Nitrogen () or Argon using Schlenk techniques.
- **Static Control:** Use anti-static weighing boats and ground all metal equipment. Nitro-aromatics can possess high formation energies; while not explicitly explosive, they should be kept away from static discharge.

Evidence-Based PPE Selection

- **Respiratory:** If handling open powder outside a hood (strictly prohibited, but for emergency planning), use a P3 (EN 143) or N100 (NIOSH) particulate respirator.
- **Dermal (Hands):**
 - **Standard:** Double-gloving with Nitrile (0.11 mm) is sufficient for incidental splash protection.
 - **High Risk (Solutions):** For prolonged contact with organic solvents (DCM, DMF), use Silver Shield/4H (Laminate) gloves. Benzylamines can permeate standard nitrile rapidly when dissolved in lipophilic solvents.
- **Ocular:** Chemical splash goggles (indirect venting) are mandatory. Face shields are required when handling quantities >5g.

Emergency Response Architecture

The following decision logic dictates the response to exposure. The "Do Not Induce Vomiting" rule is critical here due to the corrosive nature of the amine—regurgitation doubles the esophageal burn damage.



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Figure 1: Emergency Response Decision Tree for Corrosive/Irritant Amine Exposure.

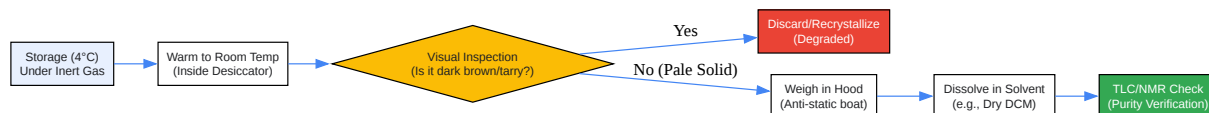
Storage, Stability, and Handling Protocol

Physical Properties & Stability Data

Property	Value/Description	Note
Appearance	Pale yellow to brown solid	Color darkens upon oxidation.
Molecular Weight	231.05 g/mol	
Solubility	DMSO, Methanol, DCM	Low solubility in water; basic pH in aq. solution.
Incompatibility	Strong oxidizers, Acids, Acid Chlorides	Reacts exothermically with acids.
Storage Temp	2-8°C (Refrigerated)	Slows oxidative degradation.

Handling Workflow (Self-Validating)

To ensure scientific integrity and safety, follow this synthesis preparation workflow. The "Validation Step" ensures the reagent has not degraded before use.



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Figure 2: Reagent Handling and Integrity Verification Workflow.

Protocol Notes:

- **Equilibration:** Never open a cold bottle of amine in humid air. Condensation will react with the amine to form sticky carbonate salts.
- **Quenching:** When disposing of excess reagent, quench slowly with dilute HCl. Do not add neat amine to concentrated acid (violent exotherm).

Synthesis Application Context

Reaction Class: Nucleophilic Substitution / Cross-Coupling.

Scenario: Using **(2-Bromo-4-nitrophenyl)methanamine** in a Buchwald-Hartwig amination.

- Risk: The free amine can poison Palladium catalysts if oxidized.
- Control: Use the hydrochloride salt form if available for storage, and liberate the free base in situ using a mild base (e.g.,

) within the reaction vessel. This minimizes operator exposure to the corrosive free amine and ensures stoichiometry.

Disposal: Collect all aqueous waste streams in a container marked "Basic Aqueous Waste" (pH > 9). Organic washes containing the nitro-aromatic residue must go to "Halogenated Organic Waste" due to the bromine content.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for Benzylamine Derivatives. Retrieved February 26, 2026, from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. Retrieved February 26, 2026, from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2026). C&L Inventory: Benzylamine and Nitro-aromatics. Retrieved February 26, 2026, from [\[Link\]](#)

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Sources

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